

A Comprehensive Technical Guide to 2-Amino-4-chlorophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-4-chlorophenol

Cat. No.: B047367

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Amino-4-chlorophenol is an important chemical intermediate used in the synthesis of various dyes, pharmaceuticals, and other organic compounds. This technical guide provides a detailed overview of its chemical and physical properties, experimental protocols for its synthesis and analysis, and insights into its biological degradation pathway.

Core Data Summary

The fundamental properties of **2-Amino-4-chlorophenol** are summarized in the table below for quick reference and comparison.

Property	Value	Reference
Molecular Formula	C ₆ H ₆ ClNO	[1][2][3][4][5][6]
Molecular Weight	143.57 g/mol	[1][2][4][5][6][7]
CAS Number	95-85-2	[2][3][4][5][7]
Appearance	Light brown crystalline solid or powder	[1][2]
Melting Point	136-141 °C (decomposes)	[2][8]
Solubility	Insoluble in water	[1][8][9]
IUPAC Name	2-amino-4-chlorophenol	[1]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **2-Amino-4-chlorophenol** are critical for researchers. The following sections provide outlines of established experimental procedures.

Synthesis of 2-Amino-4-chlorophenol via Reduction of 2-Chloro-4-nitrophenol

A common method for the synthesis of **2-Amino-4-chlorophenol** involves the reduction of 2-chloro-4-nitrophenol.

Materials:

- 2-chloro-4-nitrophenol
- Hydrazine hydrate (40%)
- Activated carbon
- Ferric trichloride hexahydrate
- Sodium hydroxide

- Concentrated hydrochloric acid
- Water
- Methanol (for one variation of the method)

Procedure:

- In a reaction vessel, combine 2-chloro-4-nitrophenol, water, activated carbon, and ferric trichloride hexahydrate.
- Add a sodium hydroxide solution to the mixture.
- Heat the mixture to 95-100 °C and maintain this temperature for approximately 30 minutes.
- Slowly add 40% hydrazine hydrate to the reaction mixture while maintaining the temperature at 95-100 °C. The addition should be completed over a period of time, followed by an insulation period of 3 hours.^[1]
- After the reaction is complete, cool the solution to 40-45 °C and filter to remove the catalyst.
- Wash the filter residue with water.
- Combine the filtrate and washings, and neutralize with concentrated hydrochloric acid to precipitate the product.
- Filter the resulting solid, wash with water, and dry to obtain **2-Amino-4-chlorophenol**.^[1]

Another described method utilizes hydrazine hydrate in methanol with activated carbon and hexagonal iron.^[2] The reaction is heated to reflux, and after the reaction is complete, the product is isolated by filtration, evaporation of the solvent, and recrystallization from water.^[2]

Analytical Determination by High-Performance Liquid Chromatography (HPLC)

The purity of **2-Amino-4-chlorophenol** and its quantification in various matrices can be determined using reverse-phase HPLC.

Instrumentation and Conditions:

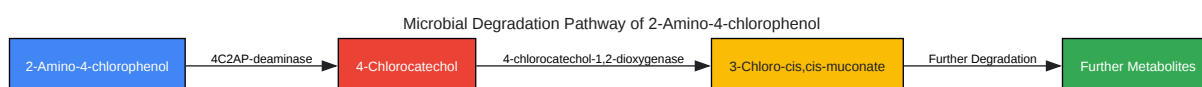
- Column: C18, 250 mm x 4.6 mm, 5 μ m particle size.[4][10]
- Mobile Phase: A mixture of water, acetonitrile, and acetic acid in a ratio of 70:30:1 (v/v/v).[4][10]
- Flow Rate: 1.5 mL/min.[4][10]
- Detection: UV spectrophotometry at 280 nm.[4][10]
- Injection Volume: 10 μ L.[10]

Procedure:

- Standard Preparation: Prepare a stock solution of **2-Amino-4-chlorophenol** in methanol. Further dilute with the mobile phase to create a series of calibration standards.
- Sample Preparation: Dissolve the sample containing **2-Amino-4-chlorophenol** in a suitable solvent, filter, and dilute with the mobile phase as necessary.
- Analysis: Inject the standard and sample solutions into the HPLC system and record the chromatograms.
- Quantification: Identify the **2-Amino-4-chlorophenol** peak by its retention time and calculate the concentration based on the peak area and the calibration curve generated from the standards.

Signaling and Metabolic Pathways

While **2-Amino-4-chlorophenol** is primarily known as a synthetic intermediate, its environmental fate and biological interactions are of interest. One studied pathway is its biodegradation by the bacterium *Burkholderia* sp. RKJ 800.



[Click to download full resolution via product page](#)

Caption: Microbial degradation of **2-Amino-4-chlorophenol** by Burkholderia sp. RKJ 800.

This pathway involves the initial deamination of **2-Amino-4-chlorophenol** to form 4-chlorocatechol, which is then further metabolized.^[11] Understanding such pathways is crucial for assessing the environmental impact and potential for bioremediation of this compound.^[11]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CN103130657A - Synthetic method of 2-chloro-4-aminophenol - Google Patents [patents.google.com]
- 2. Page loading... [wap.guidechem.com]
- 3. CN103130657B - Synthetic method of 2-chloro-4-aminophenol - Google Patents [patents.google.com]
- 4. researchgate.net [researchgate.net]
- 5. "The synthesis of 2-amino-4-chlorophenol-6 sulfonic acid" by Herman Albert Bronner [digitalcommons.njit.edu]
- 6. researchgate.net [researchgate.net]
- 7. fenix.tecnico.ulisboa.pt [fenix.tecnico.ulisboa.pt]
- 8. 2-Amino-4-chlorophenol - Some nitrobenzenes and other industrial chemicals - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 9. 2-Amino-4-chlorophenol | SIELC Technologies [sielc.com]
- 10. researchgate.net [researchgate.net]
- 11. Novel degradation pathway of 4-chloro-2-aminophenol via 4-chlorocatechol in Burkholderia sp. RKJ 800 - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2-Amino-4-chlorophenol]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b047367#molecular-weight-and-formula-of-2-amino-4-chlorophenol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com